

Z-Yvad-fmk: A Comprehensive Technical Guide to a Pan-Caspase Inhibitor

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Compound of Interest

Compound Name: Z-Yvad-fmk

Cat. No.: B1150350

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Abstract

Z-Yvad-fmk, a cell-permeable and irreversible pan-caspase inhibitor, serves as a critical tool in the study of apoptosis and other regulated cell death pathways. By covalently binding to the catalytic site of caspases, a family of cysteine proteases central to cellular dismantling, **Z-Yvad-fmk** effectively blocks the apoptotic cascade. This technical guide provides an in-depth overview of the primary targets of **Z-Yvad-fmk**, its mechanism of action, and its broader cellular effects, including the induction of necroptosis and off-target inhibition of N-glycanase. Detailed experimental protocols and signaling pathway diagrams are presented to facilitate its application in research and drug development.

Primary Target and Mechanism of Action

The principal targets of **Z-Yvad-fmk** are members of the caspase family of cysteine-aspartic proteases. These enzymes are key mediators of apoptosis (programmed cell death) and inflammation. **Z-Yvad-fmk** is a broad-spectrum inhibitor, potently targeting human caspases-1 through -10, with the notable exception of caspase-2.^[1] It also demonstrates inhibitory activity against murine caspases, including caspase-1, caspase-3, and caspase-11.^[1]

The mechanism of inhibition is through the irreversible binding of the fluoromethylketone (fmk) group to the catalytic cysteine residue in the active site of the caspases.^[1] This covalent

modification permanently inactivates the enzyme, thereby halting the downstream signaling cascades that lead to apoptosis or inflammation.

Quantitative Inhibition Profile

The inhibitory potency of **Z-Yvad-fmk** can vary depending on the specific caspase, cell type, and experimental conditions. The reported half-maximal inhibitory concentration (IC50) values span a broad range, reflecting these variables.

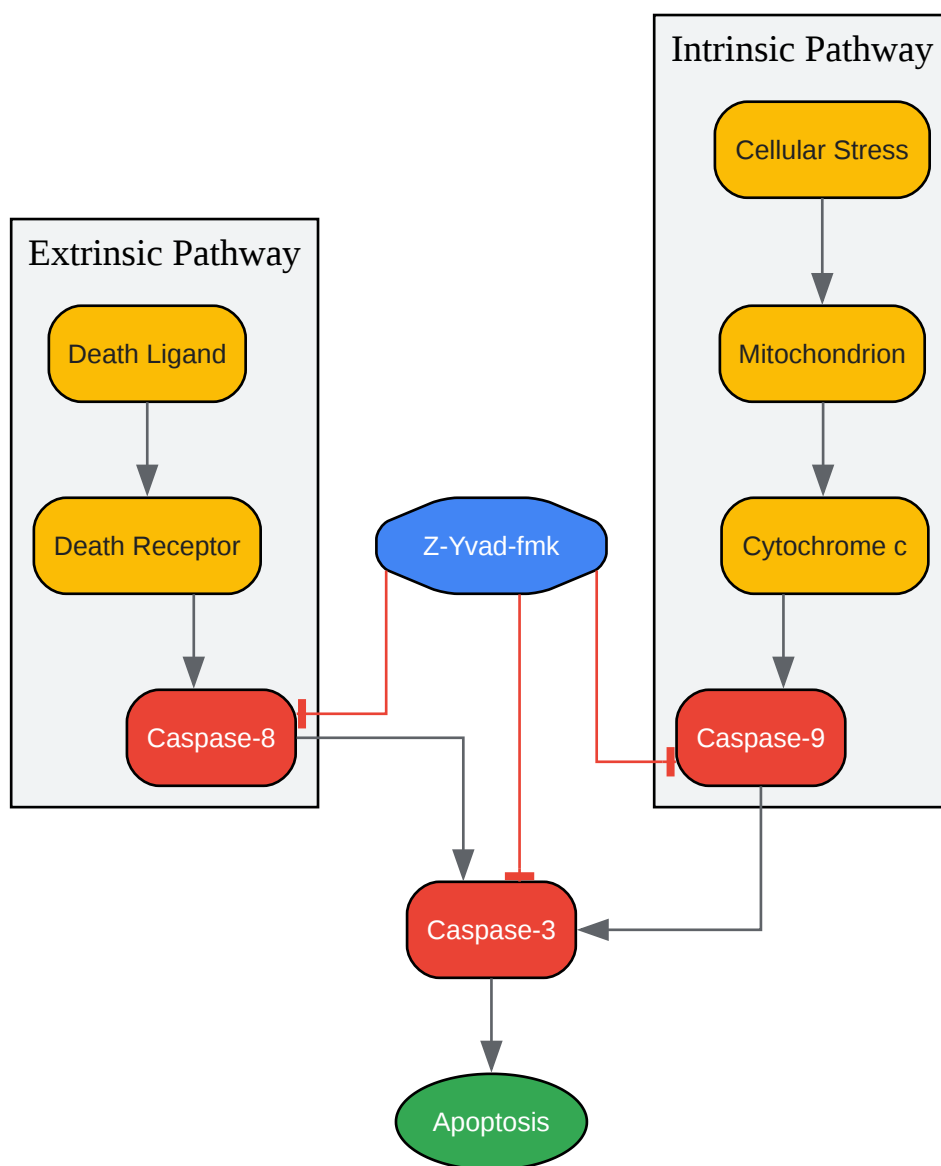
Target Caspases	Reported IC50 Range (mM)
Pan-Caspase	0.0015 - 5.8

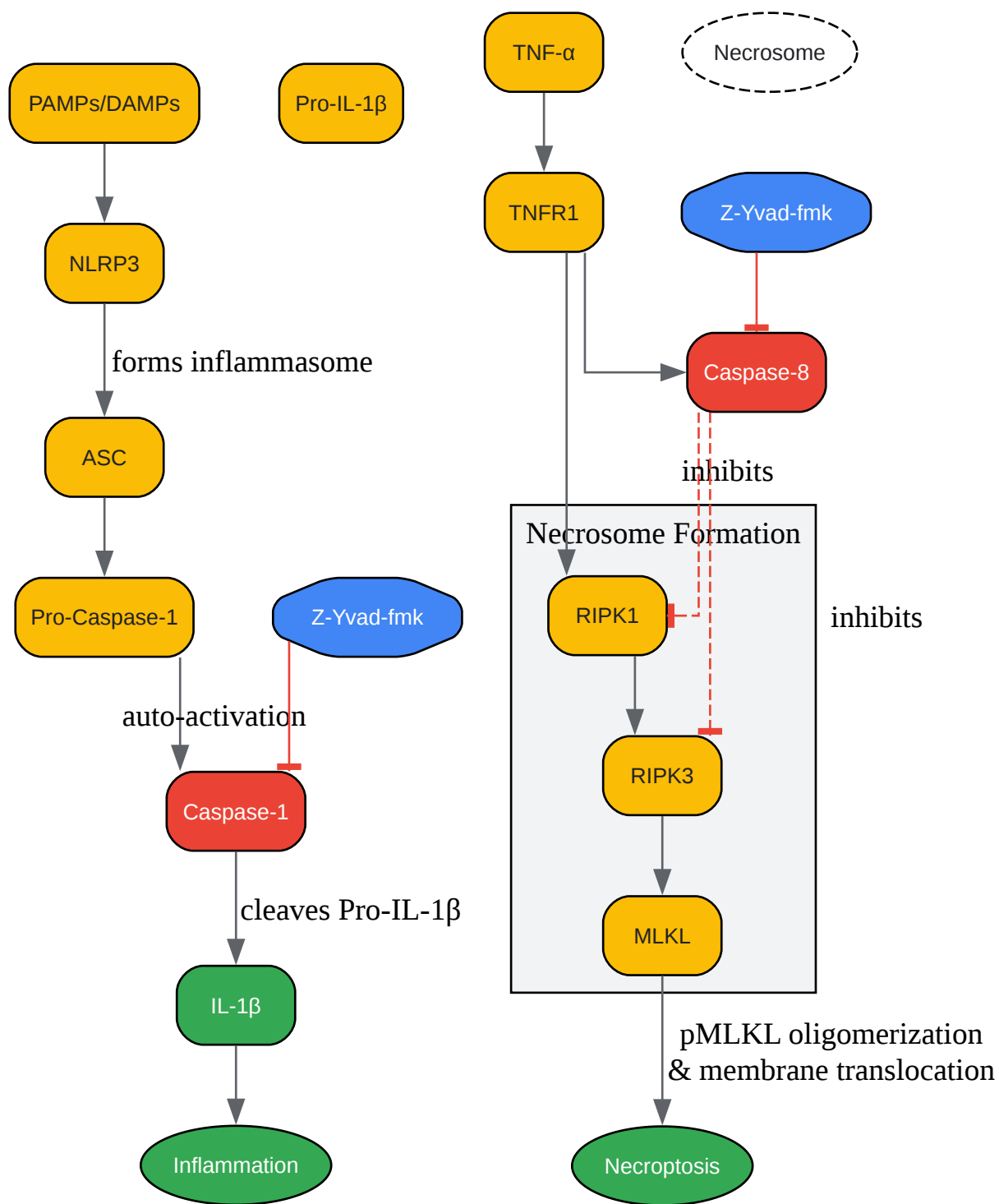
Data compiled from in vitro studies on various tumor cell lines.

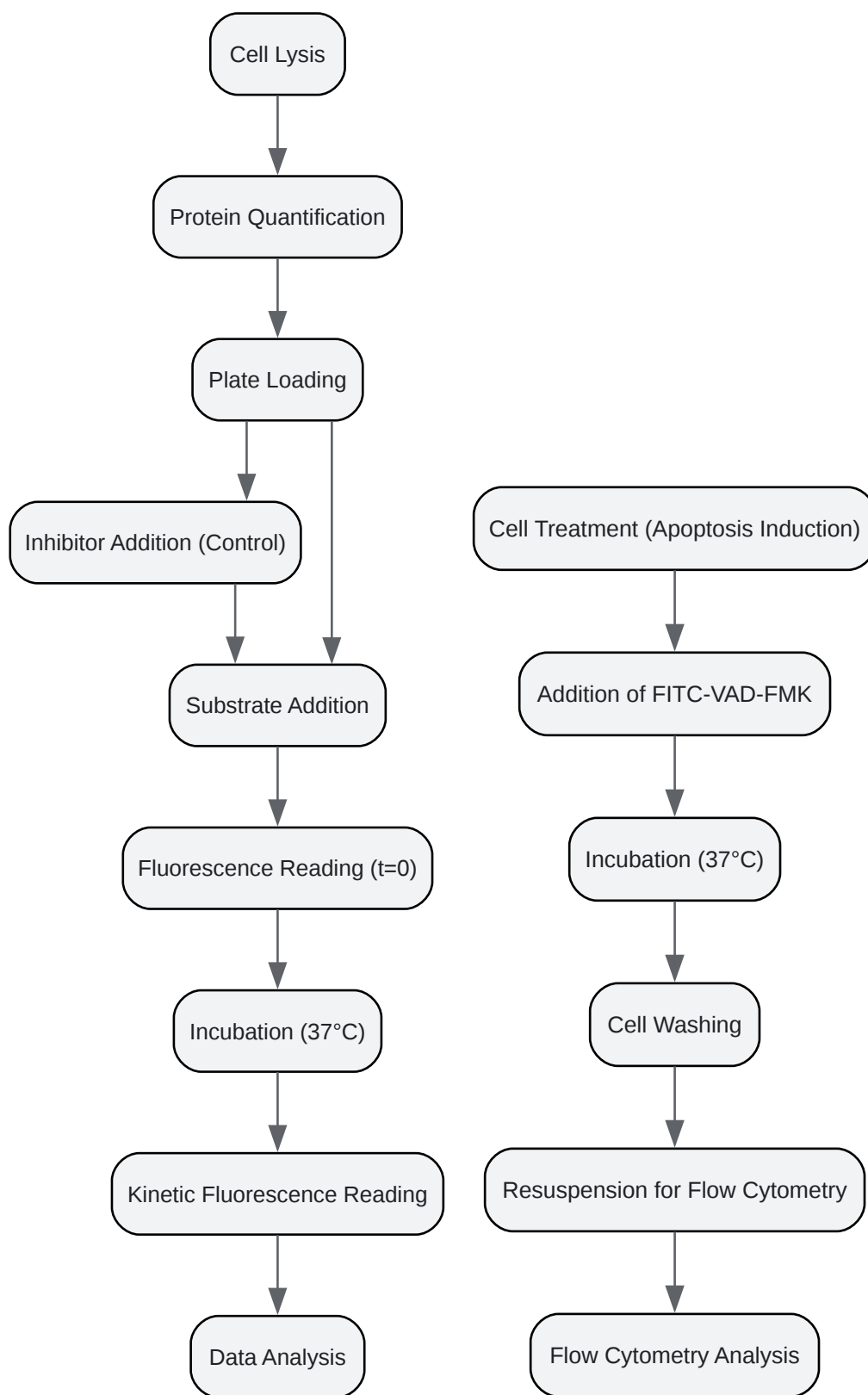
Signaling Pathways

Inhibition of Apoptosis

Z-Yvad-fmk is widely utilized to prevent apoptosis initiated by diverse stimuli. By inhibiting both initiator caspases (e.g., caspase-8 and -9) and executioner caspases (e.g., caspase-3 and -7), it effectively blocks the proteolytic cascade that leads to the dismantling of the cell.







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References

- 1. invivogen.com [invivogen.com]
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